

Preparing PACAP (1-38) Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: PACAP (1-38), human, ovine, rat

Cat. No.: B13828911

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Pituitary Adenylate Cyclase-Activating Polypeptide (PACAP) is a pleiotropic neuropeptide with two bioactive forms, PACAP (1-38) and PACAP (1-27). PACAP (1-38) is the predominant form and is a potent activator of adenylate cyclase.^{[1][2]} It plays a crucial role in various physiological processes, including neurotransmission, neuroprotection, and metabolic regulation. Accurate and consistent preparation of PACAP (1-38) stock solutions is critical for obtaining reliable and reproducible results in preclinical experiments. This document provides a detailed protocol for the preparation, storage, and handling of PACAP (1-38) stock solutions.

Quantitative Data Summary

A summary of the key quantitative data for human, ovine, and rat PACAP (1-38) is presented in the table below. This information is essential for accurate calculations and solution preparation.

Parameter	Value	Source(s)
Molecular Weight	~4534 g/mol	[1] [3] [4] [5] [6]
Appearance	Lyophilized white powder	[7]
Solubility	Soluble in sterile water (up to 0.90 mg/mL)	[3] [6]
Purity (typical)	≥95% (HPLC)	[3] [5] [6]
Storage (lyophilized)	-20°C or -80°C	[3] [4] [7]
Storage (stock solution)	-20°C (up to 1 month) or -80°C (up to 6 months)	[4] [8]

Experimental Protocol: Preparation of a 1 mM PACAP (1-38) Stock Solution

This protocol describes the preparation of a 1 mM stock solution of PACAP (1-38). Adjust the calculations accordingly for different desired concentrations.

Materials:

- PACAP (1-38) lyophilized powder
- Sterile, nuclease-free water
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Briefly, a benchtop centrifuge
- Sterile syringe filters (0.22 µm pore size, low protein binding, e.g., PES)
- Sterile syringes

Procedure:

- Pre-Reconstitution Handling:
 - Before opening, allow the vial of lyophilized PACAP (1-38) to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial upon opening.
 - Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Calculation of Required Solvent Volume:
 - Use the following formula to calculate the volume of sterile water needed to achieve a 1 mM stock solution:
$$\text{Volume } (\mu\text{L}) = (\text{Mass of peptide (mg)} / \text{Molecular Weight (g/mol)}) * 1,000,000$$
 - Example Calculation: For 1 mg of PACAP (1-38) with a molecular weight of 4534 g/mol :
$$\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 4534 \text{ g/mol}) * 1,000,000 \approx 220.5 \mu\text{L}$$
- Reconstitution:
 - Under sterile conditions (e.g., in a laminar flow hood), carefully add the calculated volume of sterile, nuclease-free water to the vial of PACAP (1-38).
 - Gently swirl or vortex the vial to dissolve the peptide completely. Avoid vigorous shaking to prevent peptide aggregation or degradation.
 - Visually inspect the solution to ensure it is clear and free of particulates.
- Sterile Filtration (Optional but Recommended):
 - To ensure the sterility of the stock solution, it is recommended to filter it through a 0.22 μm sterile syringe filter.
 - Draw the reconstituted PACAP (1-38) solution into a sterile syringe.

- Attach a 0.22 μm sterile syringe filter to the syringe.
- Carefully dispense the solution through the filter into a sterile, low-protein binding microcentrifuge tube.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into single-use volumes in sterile, low-protein binding microcentrifuge tubes.
 - Label each aliquot clearly with the peptide name, concentration, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[4]

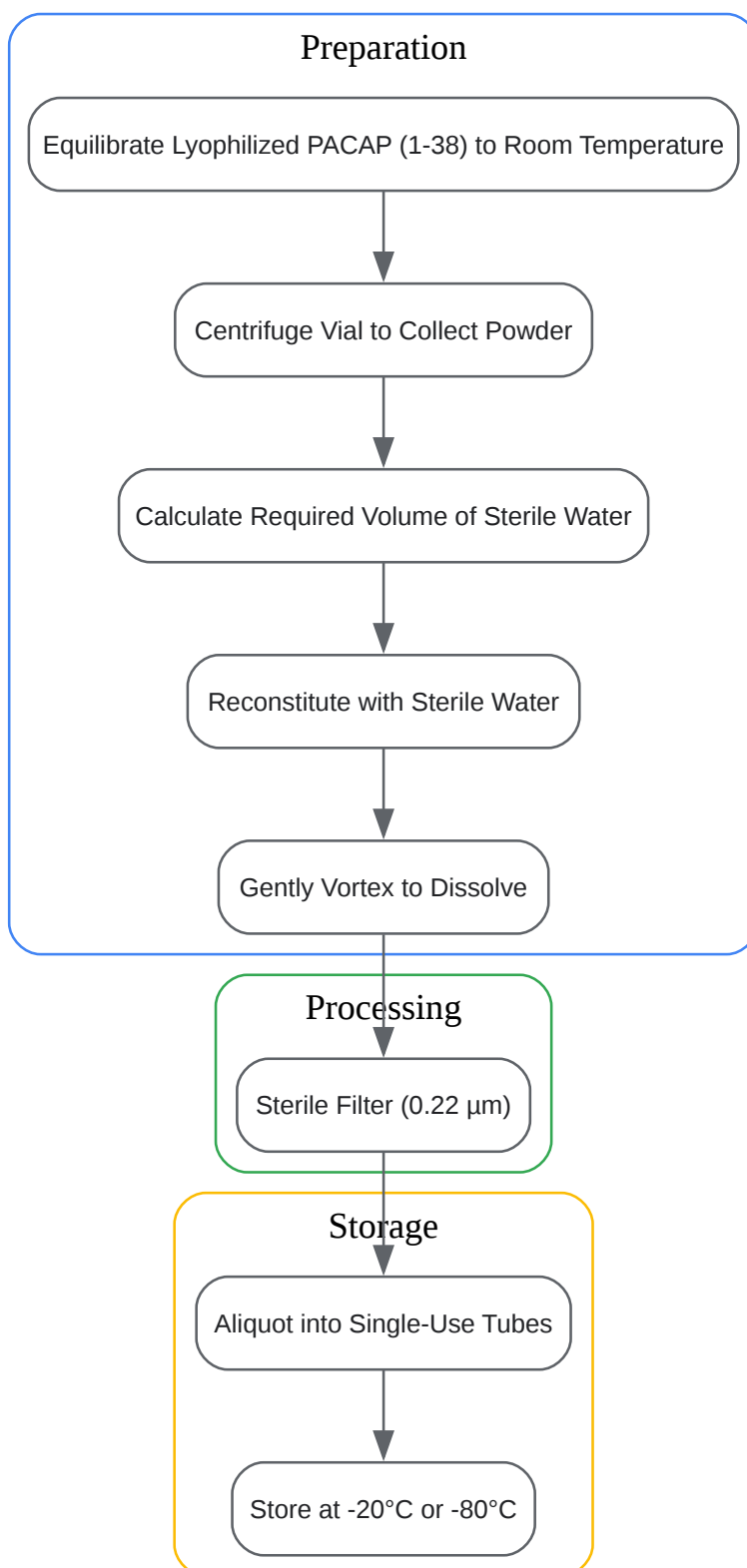
Quality Control:

- Purity Check: The purity of the PACAP (1-38) should be confirmed by the supplier's certificate of analysis (e.g., via HPLC).
- Concentration Verification: For critical applications, the concentration of the stock solution can be verified using methods such as amino acid analysis or UV-Vis spectroscopy, if the peptide contains chromophoric residues.
- Visual Inspection: Always visually inspect the stock solution for any signs of precipitation or microbial growth before use.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the preparation of PACAP (1-38) stock solutions.

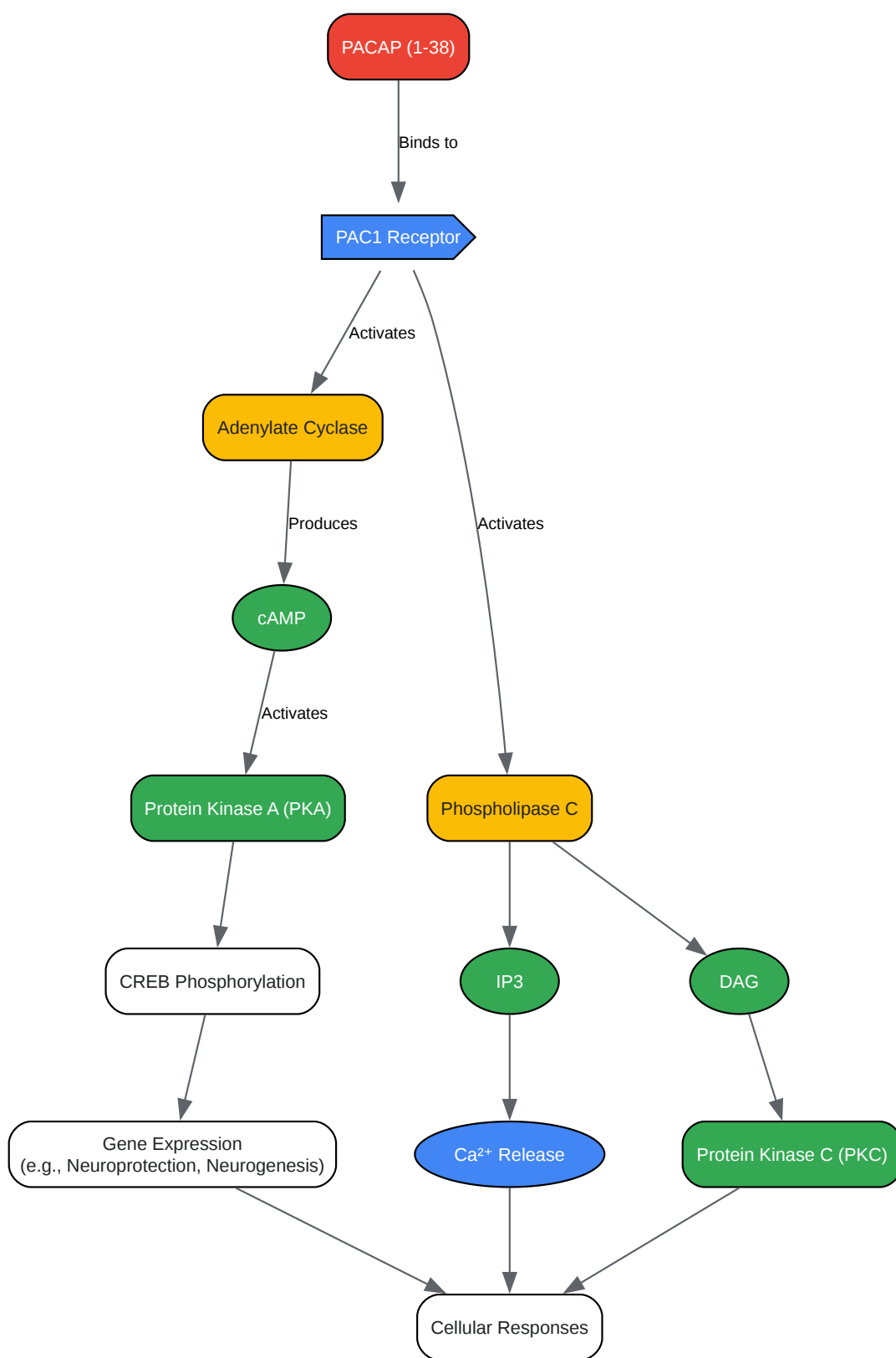


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Caption: Workflow for PACAP (1-38) Stock Solution Preparation.

PACAP (1-38) Signaling Pathways

PACAP (1-38) exerts its effects by binding to G protein-coupled receptors, primarily the PAC1 receptor, leading to the activation of multiple intracellular signaling cascades.^{[9][10][11]} The diagram below provides a simplified overview of the major signaling pathways activated by PACAP (1-38).



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Caption: Simplified PACAP (1-38) Signaling Pathways.

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